

# What are the fundamental properties of Aluminium dihydrogen phosphate?

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## Compound of Interest

Compound Name: Aluminium dihydrogen phosphate

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An In-depth Technical Guide to the Fundamental Properties of Aluminum Dihydrogen Phosphate

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of aluminum dihydrogen phosphate,  $\text{Al}(\text{H}_2\text{PO}_4)_3$ . The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data, detailed experimental protocols, and visualizations to facilitate a deeper understanding of this inorganic compound.

## Core Properties of Aluminum Dihydrogen Phosphate

Aluminum dihydrogen phosphate is an inorganic compound that exists as a white, crystalline solid.<sup>[1]</sup> It is known for its applications as a binder and refractory material due to its thermal stability.<sup>[2][3]</sup>

## Chemical and Physical Properties

Aluminum dihydrogen phosphate is characterized by the chemical formula  $\text{Al}(\text{H}_2\text{PO}_4)_3$ .<sup>[4]</sup> It is soluble in water and ethanol but insoluble in acetone.<sup>[5][6]</sup> The compound is typically available as a white powder or a colorless, viscous liquid in aqueous solutions.<sup>[2][5]</sup>

Table 1: Quantitative Properties of Aluminum Dihydrogen Phosphate

Property	Value	References
Chemical Formula	$\text{Al}(\text{H}_2\text{PO}_4)_3$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molar Mass	317.94 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	13530-50-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White solid or colorless liquid (in solution)	<a href="#">[1]</a> <a href="#">[5]</a>
Density	2.37 g/cm <sup>3</sup> (solid)	<a href="#">[1]</a>
Solubility	Soluble in water and ethanol; Insoluble in acetone	<a href="#">[5]</a> <a href="#">[6]</a>
Thermal Decomposition	Decomposes upon heating to form aluminum polyphosphates	<a href="#">[1]</a>

## Crystal Structure

X-ray crystallography studies have revealed that aluminum dihydrogen phosphate has a structure consisting of a coordination polymer.[\[1\]](#) This structure features octahedral Aluminum ( $\text{Al}^{3+}$ ) centers that are bridged by tetrahedral dihydrogen phosphate ( $\text{H}_2\text{PO}_4^-$ ) ligands.[\[1\]](#) The dihydrogen phosphate ligands are bound to the aluminum ions as monodentate ligands.[\[1\]](#)

## Thermal Behavior

Upon heating, aluminum dihydrogen phosphate undergoes a series of transformations, converting sequentially into various aluminum polyphosphate salts. These include aluminum triphosphate ( $\text{AlH}_2\text{P}_3\text{O}_{10} \cdot 2\text{H}_2\text{O}$ ), aluminum hexametaphosphate ( $\text{Al}_2\text{P}_6\text{O}_{18}$ ), and aluminum tetrametaphosphate ( $\text{Al}_4(\text{P}_4\text{O}_{12})_3$ ).[\[1\]](#)

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of aluminum dihydrogen phosphate are crucial for reproducible research. The following sections outline key

experimental protocols.

## Synthesis of Aluminum Dihydrogen Phosphate

A common method for the synthesis of aluminum dihydrogen phosphate involves the reaction of an aluminum source with phosphoric acid.

Materials:

- Aluminum hydroxide ( $\text{Al}(\text{OH})_3$ )
- Orthophosphoric acid ( $\text{H}_3\text{PO}_4$ , 85%)
- Distilled water

Procedure:

- A calculated amount of aluminum hydroxide is slowly added to a stirred solution of orthophosphoric acid in a reaction vessel.
- The molar ratio of  $\text{H}_3\text{PO}_4$  to  $\text{Al}(\text{OH})_3$  is typically maintained at 3:1.
- The mixture is heated to a temperature between  $80^\circ\text{C}$  and  $100^\circ\text{C}$  with continuous stirring.
- The reaction is allowed to proceed for several hours until a clear, viscous solution is formed.
- The resulting solution can be used directly or dried to obtain a solid powder.

## Characterization Techniques

Objective: To determine the crystalline structure and phase purity of the synthesized aluminum dihydrogen phosphate.

Methodology:

- Sample Preparation: A small amount of the powdered aluminum dihydrogen phosphate is finely ground using an agate mortar and pestle to ensure a homogenous particle size. The powder is then mounted onto a sample holder.

- Instrumentation: A powder X-ray diffractometer equipped with a Cu K $\alpha$  radiation source ( $\lambda = 1.5406 \text{ \AA}$ ) is used.
- Data Acquisition: The XRD pattern is typically recorded over a  $2\theta$  range of  $10^\circ$  to  $80^\circ$  with a step size of  $0.02^\circ$  and a scan speed of  $2^\circ/\text{minute}$ .
- Data Analysis: The resulting diffraction pattern is compared with standard reference patterns from the International Centre for Diffraction Data (ICDD) database to confirm the phase identity.

Objective: To investigate the thermal stability and decomposition pathway of aluminum dihydrogen phosphate.

Methodology:

- Sample Preparation: A small, accurately weighed sample (typically 5-10 mg) of aluminum dihydrogen phosphate is placed in an alumina or platinum crucible.
- Instrumentation: A simultaneous thermal analyzer (TGA/DSC) is used.
- Data Acquisition: The sample is heated from room temperature to approximately  $1000^\circ\text{C}$  at a constant heating rate of  $10^\circ\text{C}/\text{min}$  under a controlled atmosphere, typically nitrogen or air, with a purge rate of  $50 \text{ mL}/\text{min}$ .
- Data Analysis: The thermogravimetric (TG) curve shows the mass loss as a function of temperature, while the differential scanning calorimetry (DSC) curve indicates endothermic or exothermic transitions. The derivative of the TG curve (DTG) can be used to identify the temperatures of maximum decomposition rates.

Objective: To identify the functional groups present in aluminum dihydrogen phosphate.

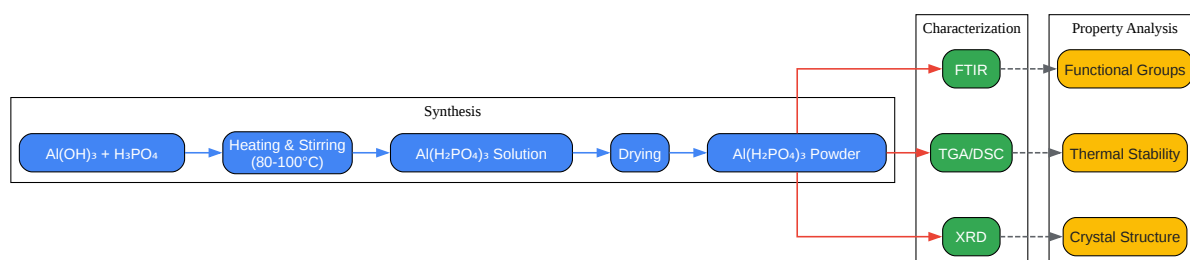
Methodology:

- Sample Preparation: A small amount of the powdered sample is mixed with dry potassium bromide (KBr) in a 1:100 ratio and pressed into a thin, transparent pellet.
- Instrumentation: An FTIR spectrometer is used for analysis.

- **Data Acquisition:** The FTIR spectrum is recorded in the mid-infrared range, typically from 4000 to 400  $\text{cm}^{-1}$ , with a resolution of 4  $\text{cm}^{-1}$ .
- **Data Analysis:** The characteristic absorption bands corresponding to P-O, O-H, and Al-O vibrations are identified and assigned to their respective functional groups.

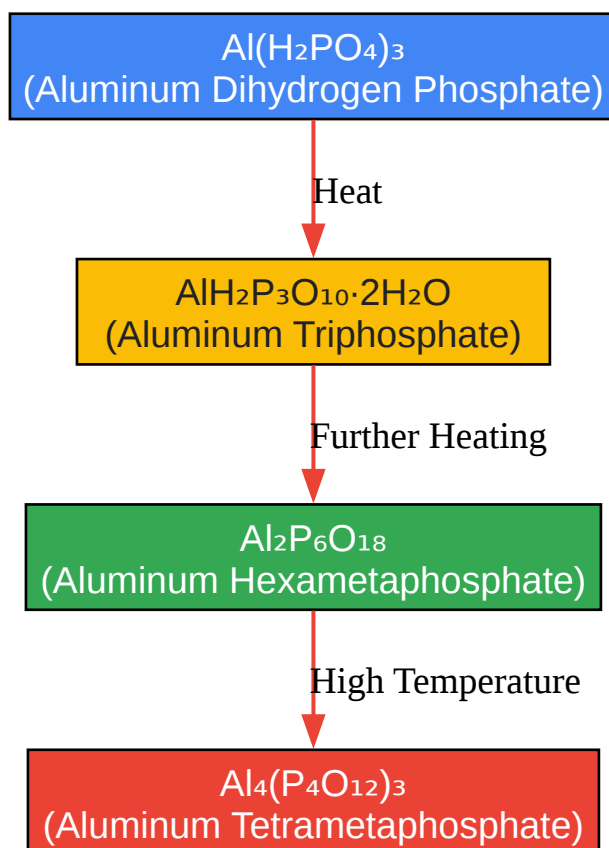
## Visualizations

The following diagrams illustrate key relationships and workflows related to aluminum dihydrogen phosphate.



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Experimental workflow for the synthesis and characterization of aluminum dihydrogen phosphate.



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Thermal decomposition pathway of aluminum dihydrogen phosphate upon heating.

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